

BPR1R024 Mesylate: Application Notes and Protocols for In Vivo Research

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Compound of Interest		
Compound Name:	BPR1R024 mesylate	
Cat. No.:	B15142474	Get Quote

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and in vivo use of **BPR1R024 mesylate**, a potent and selective inhibitor of Colony-Stimulating Factor 1 Receptor (CSF1R). The information compiled is intended to guide researchers in designing and executing preclinical studies.

Introduction

BPR1R024 is an orally active and selective inhibitor of CSF1R with a reported IC50 of 0.53 nM. [1] By targeting CSF1R, BPR1R024 modulates the function of tumor-associated macrophages (TAMs), which are implicated in creating an immunosuppressive tumor microenvironment. Specifically, BPR1R024 has been shown to inhibit the survival of protumor M2-like macrophages with minimal impact on antitumor M1-like macrophages.[2][3] In preclinical models, oral administration of **BPR1R024 mesylate** has demonstrated antitumor and immunomodulatory activity, leading to delayed tumor growth and a shift in the M1/M2 macrophage ratio within the tumor microenvironment.[2][3]

Physicochemical Properties

BPR1R024 is a small molecule inhibitor. For in vivo applications, the mesylate salt is often used to improve properties such as solubility and bioavailability.

Solubility



The solubility of **BPR1R024 mesylate** is a critical factor for its formulation and delivery. Based on available data, the solubility has been determined in Dimethyl Sulfoxide (DMSO). The poor water solubility of the parent compound was a key consideration in the development of the mesylate salt and its formulation.[4][5]

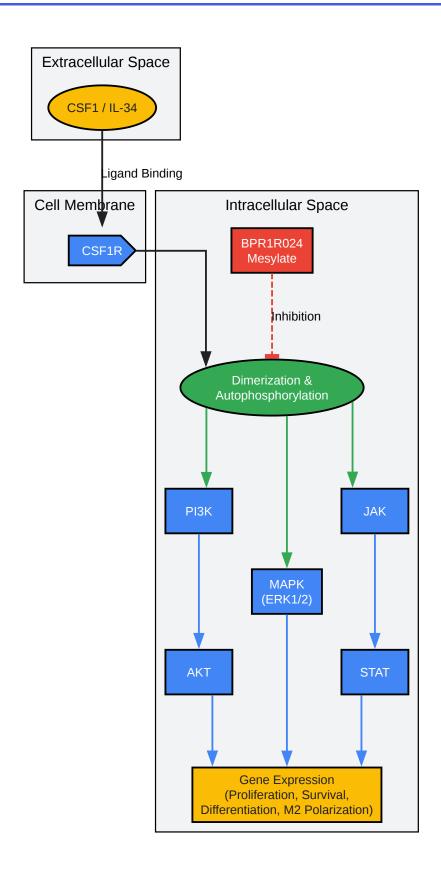
Solvent	Solubility	Conditions
DMSO	10 mg/mL	Ultrasonic, warming, heat to 60°C may be required.

Note: Further solubility testing in aqueous buffers and other relevant vehicles is recommended for specific experimental needs.

Signaling Pathway

BPR1R024 exerts its therapeutic effects by inhibiting the CSF1R signaling pathway. Ligand binding (CSF1 or IL-34) to CSF1R induces receptor dimerization and autophosphorylation of tyrosine residues in the intracellular domain. This initiates a cascade of downstream signaling pathways, including PI3K/AKT, MAPK (ERK1/2), and JAK/STAT, which are crucial for the differentiation, proliferation, and survival of macrophages.[5][6] In the tumor microenvironment, this signaling promotes the polarization of macrophages towards an immunosuppressive M2 phenotype. By blocking this pathway, BPR1R024 can reprogram TAMs to a more proinflammatory M1 phenotype, thereby enhancing antitumor immunity.





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CSF1R Signaling Pathway and Inhibition by BPR1R024.



Experimental Protocols Preparation of BPR1R024 Mesylate for In Vivo Oral Administration

This protocol is based on the formulation used in preclinical studies that demonstrated the oral bioavailability and efficacy of **BPR1R024 mesylate**.[2][4] The use of 2-hydroxypropyl- β -cyclodextrin (HP- β -CD) is a common strategy to enhance the solubility and oral absorption of poorly water-soluble compounds.[7][8]

Materials:

- BPR1R024 mesylate powder
- 2-hydroxypropyl-β-cyclodextrin (HP-β-CD)
- Sterile, purified water (e.g., Water for Injection, WFI)
- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Vortex mixer
- Sonicator (optional, but recommended)
- Magnetic stirrer and stir bar (optional)
- pH meter and adjustment solutions (if necessary)
- Sterile syringes and gavage needles

Protocol:

- Prepare the Vehicle:
 - Prepare a 30% (w/v) solution of HP-β-CD in sterile, purified water. For example, to prepare
 10 mL of vehicle, weigh 3 g of HP-β-CD and add it to a sterile conical tube.
 - Add sterile water to a final volume of 10 mL.



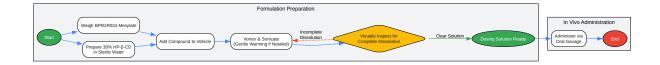
- Vortex or stir vigorously until the HP-β-CD is completely dissolved. Gentle warming (e.g., 37-40°C) may aid in dissolution.
- Calculate the Required Amount of **BPR1R024 Mesylate**:
 - Determine the desired final concentration of BPR1R024 mesylate in the dosing solution based on the target dose (e.g., 100 mg/kg) and the dosing volume for the animals (e.g., 10 mL/kg).
 - Example Calculation:
 - Dose = 100 mg/kg
 - Dosing volume = 10 mL/kg
 - Concentration = (100 mg/kg) / (10 mL/kg) = 10 mg/mL
- Prepare the Dosing Solution:
 - Weigh the calculated amount of BPR1R024 mesylate powder and add it to the prepared 30% HP-β-CD solution.
 - Vortex the mixture vigorously for several minutes.
 - For complete dissolution, sonicate the suspension in a water bath. Intermittent vortexing during sonication is recommended. Gentle heating may be applied if necessary, but care should be taken to avoid degradation of the compound.
 - Visually inspect the solution to ensure that all solid material has dissolved and the solution is clear.
- Final Preparation and Administration:
 - Once a clear solution is obtained, it is ready for oral administration.
 - Draw the required volume of the dosing solution into a sterile syringe fitted with an appropriate oral gavage needle.



Administer the solution to the animals via oral gavage.

Important Considerations:

- Stability: Prepare the dosing solution fresh on the day of use. If short-term storage is necessary, protect the solution from light and store at 2-8°C. The stability of the formulation under these conditions should be validated.
- Homogeneity: Ensure the final dosing solution is homogeneous before each administration, especially if prepared in a larger batch.
- Vehicle Control: A control group of animals receiving the vehicle (30% HP-β-CD in water)
 only should be included in the study design.



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Workflow for **BPR1R024 Mesylate** In Vivo Formulation.

Safety Precautions

Standard laboratory safety procedures should be followed when handling **BPR1R024 mesylate**. This includes the use of personal protective equipment (PPE) such as safety glasses, gloves, and a lab coat. Handle the powder in a well-ventilated area or a chemical fume hood to avoid inhalation. Refer to the Safety Data Sheet (SDS) for comprehensive safety information.



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